

Application Note: Analysis of Disperse Red 167 by High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

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Introduction

Disperse Red 167 (C.I. 11338) is a monoazo dye used in the textile industry for dyeing synthetic fibers, particularly polyester. The determination of its purity and its quantification in various matrices are crucial for quality control and safety assessment. High-Performance Liquid Chromatography (HPLC) is a powerful and widely adopted technique for the analysis of such dyes due to its high resolution, sensitivity, and quantitative accuracy. This document provides a detailed protocol for the analysis of **Disperse Red 167** using HPLC with UV-Vis detection, including instrument parameters, sample preparation, and method validation guidelines.

Chemical Information

Property	Value
Chemical Name	3-Propanoylamino-N,N-bis(2-acetoxyethyl)benzenamine coupled with diazo salt of 2-Chloro-4-nitrobenzenamine[1]
C.I. Name	Disperse Red 167, C.I. 11338[1]
CAS Number	61968-52-3 / 26850-12-4[1]
Molecular Formula	C ₂₃ H ₂₆ ClN ₅ O ₇ [1]
Molecular Weight	519.93 g/mol [1]

Experimental Protocol: HPLC Analysis of Disperse Red 167

This protocol describes a representative reversed-phase HPLC method for the quantitative analysis of **Disperse Red 167**.

Instrumentation and Materials:

- **HPLC System:** A standard HPLC system equipped with a gradient pump, autosampler, column oven, and a Photodiode Array (PDA) or UV-Vis detector.
- **Column:** A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended.
- **Solvents:** HPLC grade methanol, acetonitrile, and water. Formic acid may be used as a mobile phase modifier.
- **Standards:** Analytical standard of **Disperse Red 167**.
- **Filters:** Syringe filters (e.g., 0.45 µm) for sample clarification.

Chromatographic Conditions:

Parameter	Recommended Conditions
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile
Gradient	0 min: 40% B 7 min: 60% B 17 min: 98% B 24 min: 98% B 25 min: 40% B (Return to initial conditions) 30 min: End of run
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	To be determined by UV-Vis scan of a standard solution (a range of 210-800 nm is scanned by PDA detectors)
Injection Volume	10 µL

Standard and Sample Preparation:

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of **Disperse Red 167** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase to achieve concentrations in the desired linear range (e.g., 1-50 µg/mL).
- **Sample Preparation (for solid samples):** Accurately weigh a representative portion of the sample and extract the dye using a suitable solvent like methanol, which can be assisted by sonication. Filter the extract through a 0.45 µm syringe filter prior to injection.

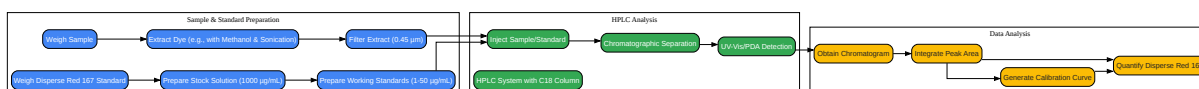
Method Validation

The developed HPLC method must be validated to ensure its suitability for its intended purpose. The key validation parameters and their typical acceptance criteria for azo dye analysis are summarized below.

Validation Parameter	Typical Acceptance Criteria	Purpose
Specificity	The peak for Disperse Red 167 should be well-resolved from any impurities or matrix components.	To ensure that the signal measured is solely from the analyte of interest.
Linearity (R^2)	Correlation coefficient (R^2) $\geq$ 0.999	To demonstrate a direct proportional relationship between the analyte concentration and the detector response over a defined range.
Accuracy (Recovery)	98.0% - 102.0% recovery of the analyte in a spiked matrix.	To assess the closeness of the experimental value to the true value. [2]
Precision (RSD%)	Repeatability (intra-day): RSD $\leq$ 2% Intermediate Precision (inter-day): RSD $\leq$ 3%	To measure the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample. [2]
Limit of Detection (LOD)	Signal-to-noise ratio of 3:1	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value. [2]
Limit of Quantitation (LOQ)	Signal-to-noise ratio of 10:1	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy. [2]

Robustness	No significant change in results with small, deliberate variations in method parameters.	To measure the method's capacity to remain unaffected by small variations in parameters.
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Experimental Workflow



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Caption: Experimental workflow for the HPLC analysis of **Disperse Red 167**.

Data Presentation

Quantitative data from the analysis of **Disperse Red 167** should be summarized in a clear and structured manner. An example is provided below.

Table 1: Linearity Data for **Disperse Red 167**

Concentration (µg/mL)	Peak Area (arbitrary units)
1	[Insert Data]
5	[Insert Data]
10	[Insert Data]
25	[Insert Data]
50	[Insert Data]
R ²	[Insert Value]

Table 2: Method Validation Summary for **Disperse Red 167**

Parameter	Result	Acceptance Criteria
Linearity (R ²)	[Insert Value]	≥ 0.999
Accuracy (% Recovery)	[Insert Value]	98.0% - 102.0%
Precision (% RSD)	[Insert Value]	≤ 2.0%
LOD (µg/mL)	[Insert Value]	S/N ≥ 3:1
LOQ (µg/mL)	[Insert Value]	S/N ≥ 10:1

Conclusion

This application note provides a comprehensive and detailed protocol for the analysis of **Disperse Red 167** using High-Performance Liquid Chromatography. The described method, when properly validated, is suitable for the quantification and purity assessment of this dye in various samples. The provided workflow and data presentation guidelines are intended to assist researchers and scientists in achieving accurate and reproducible results.

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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Analysis of Disperse Red 167 by High-Performance Liquid Chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346997#high-performance-liquid-chromatography-for-disperse-red-167]

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